

# 2-Bromo-5-methylbenzoic acid structure

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *2-Bromo-5-methylbenzoic acid*

CAS No.: 6967-82-4

Cat. No.: B1267906

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An In-depth Technical Guide to **2-Bromo-5-methylbenzoic acid**

## Introduction

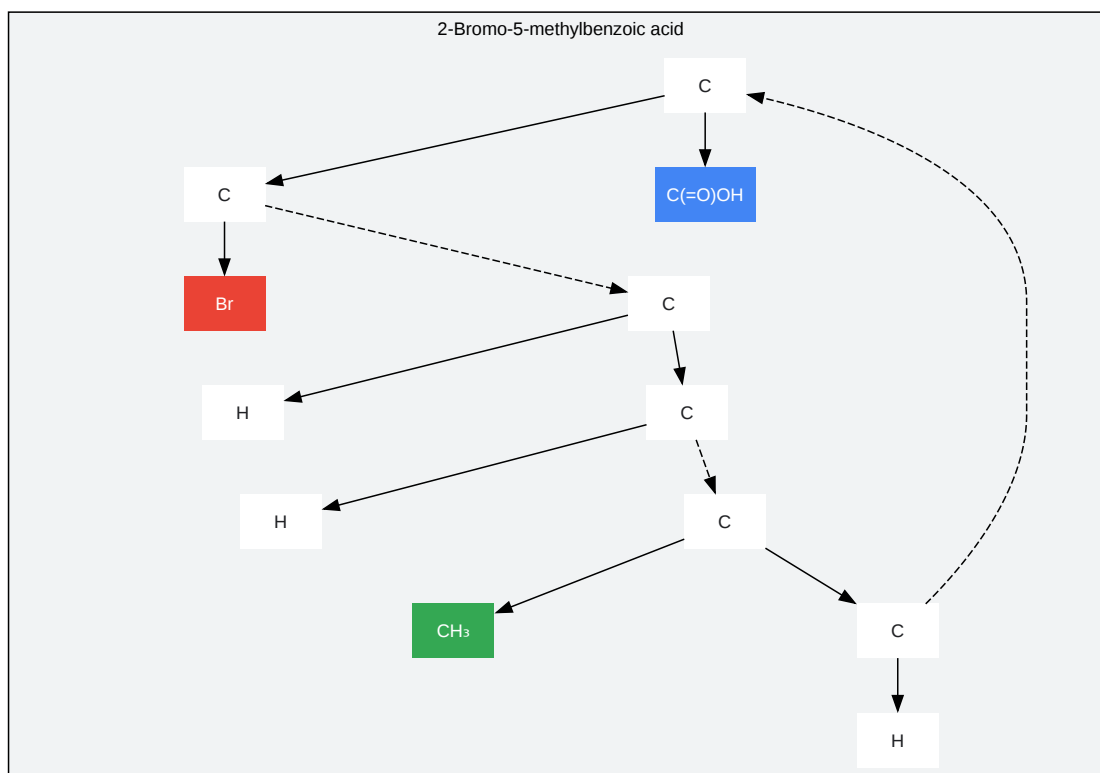
**2-Bromo-5-methylbenzoic acid** is a halogenated aromatic carboxylic acid that serves as a crucial building block in various scientific domains. Its unique molecular architecture, featuring a bromine atom, a methyl group, and a carboxylic acid on a benzene ring, imparts versatile reactivity, making it an essential intermediate in organic synthesis, pharmaceutical development, and materials science.[1] Researchers and industry professionals utilize this compound for the synthesis of complex, biologically active molecules, including pharmaceuticals and agrochemicals. This guide provides a comprehensive overview of its structure, properties, synthesis, reactivity, and applications, designed for researchers, scientists, and professionals in drug development.

## Chemical Identity and Structure

**2-Bromo-5-methylbenzoic acid** is an organic compound with a well-defined structure that dictates its chemical behavior. The molecule consists of a benzoic acid core substituted with a bromine atom at the ortho-position (C-2) and a methyl group at the meta-position (C-5) relative to the carboxylic acid group.[1]

## Key Identifiers:

- Molecular Formula:  $C_8H_7BrO_2$ [\[1\]](#)
- Molecular Weight: 215.04 g/mol [\[1\]](#)
- CAS Number: 6967-82-4
- Common Synonyms: 6-Bromo-m-toluic acid, Benzoic acid, 2-bromo-5-methyl-[\[1\]](#)[\[2\]](#)
- InChI Key: ZXMISUUIYPPFORW-UHFFFAOYSA-N[\[1\]](#)
- SMILES: CC1=CC(=C(C=C1)Br)C(=O)O[\[1\]](#)



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Caption: Chemical structure of **2-Bromo-5-methylbenzoic acid**.

## Physicochemical Properties

The physical and chemical properties of **2-Bromo-5-methylbenzoic acid** are critical for its handling, storage, and application in chemical reactions. It typically appears as a white to off-white crystalline powder.[1]

Property	Value	Reference(s)
Physical Appearance	White to off-white crystalline powder	[1]
Molecular Weight	215.04 g/mol	[1]
Melting Point	136-140 °C	[1]
Boiling Point	311.6 ± 30.0 °C (Predicted)	[1]
Density	1.599 ± 0.06 g/cm <sup>3</sup> (Predicted)	[1]
pKa	2.92 ± 0.10 (Predicted)	[1]
Solubility	Slightly soluble in chloroform and methanol	[1]
Vapor Pressure	0.000239 mmHg at 25°C	[1]

## Synthesis Methodologies

The synthesis of **2-Bromo-5-methylbenzoic acid** can be achieved through several routes. The most common methods involve the electrophilic bromination of a substituted benzoic acid precursor. The choice of starting material and brominating agent is crucial for achieving high yield and regioselectivity.

### Protocol 1: Electrophilic Bromination of 3-Methylbenzoic Acid

A prevalent method for synthesizing the target compound involves the direct bromination of 3-methylbenzoic acid (m-toluic acid). The directing effects of the methyl group (ortho-, para-directing) and the carboxylic acid group (meta-directing) guide the bromine atom to the C-2 position. An alternative to elemental bromine is the use of N-bromosuccinimide (NBS) or 1,3-dibromo-5,5-dimethylhydantoin (DBDMH), which can offer milder reaction conditions and improved handling.[3]

Experimental Protocol:

- **Reaction Setup:** To a mixture of 3-methylbenzoic acid (15 g, 110.29 mmol) in concentrated  $\text{H}_2\text{SO}_4$  (60 ml), add 1,3-dibromo-5,5-dimethyl-2,4-imidazolidinedione (18.19 g, 60.66 mmol). [3]
- **Reaction Execution:** Stir the reaction mixture at room temperature for 5 hours.[3] Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- **Work-up:** Upon completion, slowly pour the reaction mixture onto ice-cold water (400 ml) to precipitate the product.[3]
- **Isolation and Purification:** Filter the precipitated solid and dry it under a vacuum to afford the crude product.[3] Further purification can be achieved by recrystallization from a suitable solvent like ethanol.[3] This method has reported yields of up to 88%.[3]

**Causality:** The strong activating effect of the methyl group at the ortho-positions (C-2 and C-6) outweighs the deactivating effect of the carboxylic acid group. Concentrated sulfuric acid acts as a catalyst, enhancing the electrophilicity of the brominating agent.

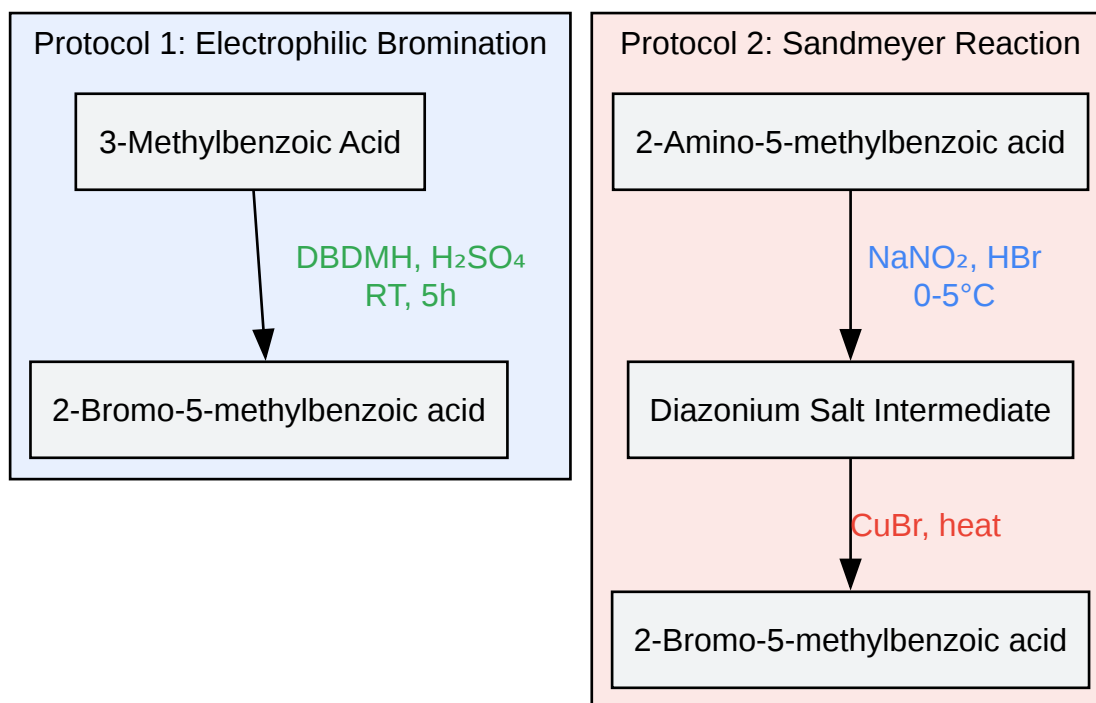
## Protocol 2: Synthesis via Sandmeyer Reaction

An alternative pathway involves the Sandmeyer reaction, starting from 2-amino-5-methylbenzoic acid.[4] This method is particularly useful when the starting amine is readily available and provides high regioselectivity.

Experimental Protocol:

- **Diazotization:** Dissolve 2-amino-5-methylbenzoic acid in an aqueous solution of hydrobromic acid. Cool the solution in an ice bath and add a solution of sodium nitrite ( $\text{NaNO}_2$ ) dropwise to form the diazonium salt.[4] The temperature should be maintained between 0-5°C.
- **Copper(I) Bromide Preparation:** Separately, prepare a solution of copper(I) bromide ( $\text{CuBr}$ ) by reacting  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$  with  $\text{NaBr}$  in the presence of copper turnings in hydrobromic acid and heating until the solution is colorless.[4]
- **Sandmeyer Reaction:** Slowly add the cold diazonium salt solution to the hot  $\text{CuBr}$  solution.[4] Nitrogen gas will evolve, and the aryl bromide will form.

- Isolation: After the reaction is complete, the mixture is cooled, and the product precipitates. The crude product is collected by filtration, washed, and can be purified by recrystallization from water to yield white crystals.[4]



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Caption: Key synthetic routes to **2-Bromo-5-methylbenzoic acid**.

## Key Chemical Reactions and Derivatives

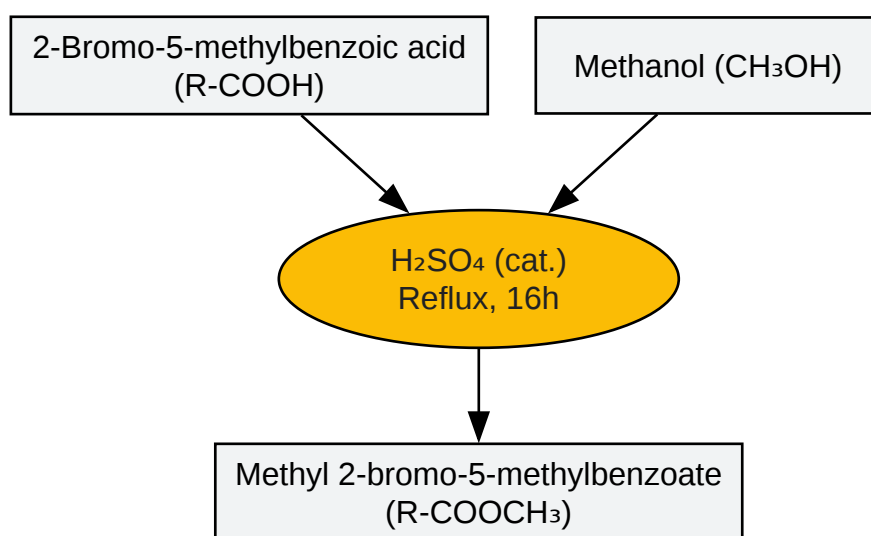
The dual functionality of **2-Bromo-5-methylbenzoic acid**—the carboxylic acid group and the aryl bromide—makes it a versatile substrate for a wide range of chemical transformations.

### Esterification

The carboxylic acid moiety readily undergoes esterification with alcohols under acidic conditions to form the corresponding esters. These esters are often used as intermediates or as final products in various applications.

Experimental Protocol (Methyl Ester Synthesis):

- **Reaction Setup:** In a round-bottom flask, dissolve **2-Bromo-5-methylbenzoic acid** in methanol.
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid.
- **Reaction:** Reflux the mixture for 16 hours to drive the reaction to completion. A yield of 96.1% has been reported for this method.[1]
- **Work-up and Isolation:** After cooling, neutralize the excess acid and remove the methanol under reduced pressure. The resulting crude ester can be purified by distillation or chromatography.



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Caption: Workflow for the esterification of **2-Bromo-5-methylbenzoic acid**.

## Cross-Coupling Reactions

The bromine atom on the aromatic ring serves as an excellent handle for metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings.[1] These reactions are fundamental in modern organic synthesis for forming new carbon-carbon or carbon-heteroatom bonds, enabling the construction of more complex molecular architectures from this simple building block.[1]

## Spectroscopic and Analytical Data

Structural confirmation of **2-Bromo-5-methylbenzoic acid** is typically achieved through a combination of spectroscopic techniques.

Analytical Data	Observed Values	Reference(s)
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	δ 13.16 (s, 1H, COOH), 7.91 (s, 1H, Ar-H), 7.63 (d, J=8.0 Hz, 1H, Ar-H), 7.27 (d, J=8.4 Hz, 1H, Ar-H), 2.50 (s, 3H, CH <sub>3</sub> )	[3]
LC-MS (m/z)	215/217 (M+1)	[3]

The characteristic isotopic pattern of bromine (<sup>19</sup>Br and <sup>81</sup>Br in an approximate 1:1 ratio) is observable in the mass spectrum, showing two peaks with a difference of 2 m/z units.

## Applications in Research and Drug Development

The utility of **2-Bromo-5-methylbenzoic acid** spans multiple scientific and industrial fields.

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs). Its structure can be found within more complex drug candidates, and its reactive sites allow for the facile introduction of other functional groups to modulate biological activity. For instance, it is used to synthesize 5-methyl-2-(pyrimidin-2-yl)benzoic acid, an important fragment in drug development.[1]
- **Organic Synthesis:** As a versatile building block, it is widely used for preparing complex molecules.[1] The bromine functionality allows for participation in cross-coupling reactions, while the carboxylic acid can be converted into esters, amides, or other derivatives.[1]
- **Materials Science:** The compound can be incorporated into polymer or resin formulations to enhance material properties like thermal stability and mechanical strength.
- **Agrochemicals:** Similar to its role in pharmaceuticals, it serves as a precursor for developing new pesticides and herbicides.

## Safety and Handling

Proper handling of **2-Bromo-5-methylbenzoic acid** is essential to ensure laboratory safety. It is classified as harmful if swallowed and can cause skin and serious eye irritation.[5][6]

- Hazard Classifications: Acute Toxicity 4 (Oral), Skin Irritation (Category 2), Eye Irritation (Category 2), Specific target organ toxicity (single exposure, Category 3).[5]
- GHS Pictogram: GHS07 (Exclamation Mark).[7]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[5] Use a NIOSH/MSHA-approved respirator if dust formation is likely.[5]
- Handling: Use in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.[6] Keep containers tightly closed in a dry, cool place.[6]
- First Aid Measures:
  - Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[5]
  - Skin Contact: Wash off immediately with plenty of soap and water. If irritation persists, consult a physician.[5]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[6]
  - Ingestion: If swallowed, call a poison center or doctor. Rinse mouth with water.[5]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[6]

## Conclusion

**2-Bromo-5-methylbenzoic acid** is a highly valuable and versatile chemical compound. Its well-defined structure and dual reactivity make it an indispensable tool for synthetic chemists in academia and industry. From its role as a foundational building block in the synthesis of novel pharmaceuticals to its application in advanced materials, its importance is well-established. A thorough understanding of its properties, synthesis, and safe handling procedures, as detailed in this guide, is paramount for unlocking its full potential in scientific innovation.

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